

# Endothal-disodium application in plant physiology research

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## Compound of Interest

Compound Name: Endothal-disodium

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## Endothal-disodium: A Tool for Plant Physiology Research

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

**Endothal-disodium**, the disodium salt of 7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid, is a well-established herbicide that has found a valuable niche in plant physiology research. Its primary mechanism of action is the inhibition of serine/threonine protein phosphatases, particularly Protein Phosphatase 2A (PP2A) and, to a lesser extent, Protein Phosphatase 1 (PP1).[1][2] This specific mode of action makes **Endothal-disodium** a powerful chemical tool to investigate a multitude of cellular processes regulated by reversible protein phosphorylation. These processes are central to plant growth, development, and response to environmental stimuli. This document provides detailed application notes and experimental protocols for the use of **Endothal-disodium** in plant physiology research.

### Mechanism of Action

**Endothal-disodium** acts as a potent and selective inhibitor of PP2A, a key enzyme that regulates the phosphorylation status and activity of numerous downstream proteins.[3] Inhibition of PP2A by endothall leads to the hyperphosphorylation of its target substrates,

causing significant disruptions in various cellular signaling pathways. This targeted disruption allows researchers to probe the functions of PP2A in specific physiological contexts. The inhibition of PP1, although less potent, can also contribute to the overall cellular effects observed upon endothal treatment.[3]

## Quantitative Data

The following table summarizes key quantitative data for **Endothal-disodium**, providing a reference for dose-response studies and experimental design.

Parameter	Value	Plant System/Enzyme	Reference
IC50 for PP2A	90 nM	Plant Protein Phosphatase 2A	[3]
IC50 for PP1	5 µM	Plant Protein Phosphatase 1	[3]
Effective Concentration for Mitotic Disruption	10 µM	Tobacco BY-2 cells, Corn root tips	[1]
Herbicidal Application Rate (Aquatic)	0.5 - 5.0 ppm	Aquatic Weeds	[4]

## Signaling Pathway of Endothal-disodium Action

The following diagram illustrates the primary signaling cascade initiated by **Endothal-disodium** in plant cells.

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